Application Note: Precision Computational Docking of Isovitexin (Apigenin-6-C-glucoside) [1]

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Compound of Interest	
Compound Name:	*Isovitexin*
CAS No.:	*38953-85-4*
Cat. No.:	*B1672635*

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Executive Summary & Rationale

Isovitexin (PubChem CID: 162350) represents a unique challenge and opportunity in computer-aided drug design (CADD).[1] Unlike O-glycosides, **Isovitexin** features a C-C bond between the apigenin backbone and the glucose moiety at the C6 position. This bond is resistant to enzymatic hydrolysis, granting the molecule superior metabolic stability compared to its O-glycosyl analogs. However, this structural rigidity, combined with the steric bulk of the sugar group, requires specialized docking protocols to accurately predict binding poses.

This guide provides validated protocols for docking **Isovitexin** against two high-value targets: Xanthine Oxidase (XO) (Gout/Metabolic syndrome) and SARS-CoV-2 Main Protease (Mpro) (Antiviral).[1]

Pre-Docking Preparation Protocols

Success in docking C-glycosides depends heavily on the initial treatment of the glycosidic torsion angles and solvation parameters.

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Ligand Preparation (**Isovitexin**)[1][2][3]

- Source: Retrieve 3D conformer from PubChem (CID 162350) or build using ChemDraw.
- Geometry Optimization: The glucose ring must be energy-minimized to its lowest energy chair conformation.
  - Tool: Gaussian 16 or Avogadro (Force Field: MMFF94).[1]
  - Critical Step: Define the torsion root at the C6-C1' bond. Unlike O-glycosides, the C-C bond permits restricted rotation. Ensure the rotatable bond count includes the hydroxyls on the sugar but limits the C-C glycosidic bond if your docking software over-rotates it into sterically impossible clashes.
- Charge Assignment: Compute Gasteiger-Marsili partial charges. The polar glucose moiety creates a high dipole moment; correct charge distribution is vital for electrostatic scoring.

Protein Target Preparation[1][2][4]

- Target A (Metabolic): Xanthine Oxidase (PDB: 1FIQ - Bovine source, high homology to human).[1]
  - Active Site: The Molybdenum (Mo-pt) center.[1]
  - Special Handling: Retain the Molybdenum atom and the FAD cofactor if the scoring function supports heteroatoms. Remove non-bridging water molecules, but retain water molecules bridging the cofactor if they are conserved across crystal structures.
- Target B (Viral): SARS-CoV-2 Mpro (PDB: 6LU7).[1][2]
  - Active Site: Cys145-His41 catalytic dyad.[1]
  - Special Handling: Remove the covalent inhibitor (N3) present in the crystal structure. Clean chain A.

Workflow Visualization

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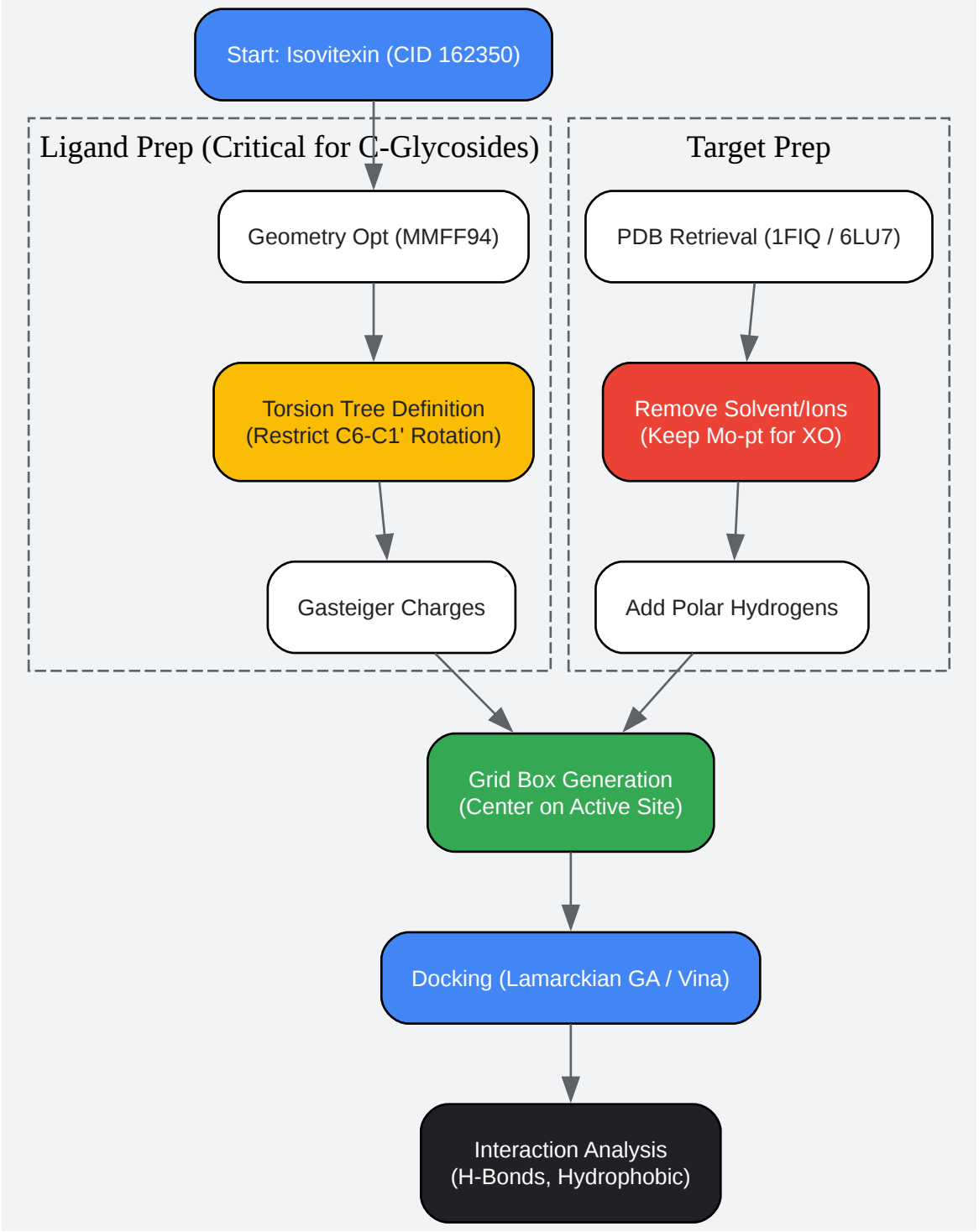
The following diagram outlines the optimized workflow for **Isovitexin** docking, emphasizing the "Rigid Core / Flexible Sugar" approach.



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Caption: Optimized computational workflow for C-glycoside docking, highlighting the specific torsion tree definition required for **Isovitexin**.

Detailed Experimental Protocols

Case Study A: Xanthine Oxidase (XO) Inhibition

Isovitexin acts as a competitive inhibitor, preventing the conversion of hypoxanthine to uric acid.

Protocol:

- Software: AutoDock Vina or AutoDock 4.2.6.
- Grid Box Setup:
  - Center: X=27.65, Y=14.32, Z=98.50 (Approximate coordinates for Mo-pt in 1FIQ).[1]
  - Size: 24Å x 24Å x 24Å (Sufficient to cover the channel leading to the Mo center).
  - Spacing: 0.375 Å.[1]
- Execution Parameters:
  - Exhaustiveness: 32 (Increased from default 8 due to ligand flexibility).[1]
  - Modes: 20.
- Expected Outcome:
  - Binding Energy: -8.5 to -9.8 kcal/mol.[1]
  - Key Interactions: **Isovitexin** should form H-bonds with Glu802 and Arg880.[1] The apigenin rings should engage in

    -

    stacking with Phe914 and Phe1009.[1]

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Case Study B: SARS-CoV-2 Mpro Inhibition

Isovitexin targets the substrate-binding pocket, potentially blocking viral replication.[1]

Protocol:

- Software: PyRx (Vina Wizard) or Schrödinger Glide (SP/XP).[1]
- Grid Box Setup:
  - Center: X=-10.8, Y=12.5, Z=68.7 (Centered on Cys145/His41 dyad in 6LU7).[1]
  - Size: 26Å x 26Å x 26Å.[1]
- Execution Parameters:
  - Energy Range: 4 kcal/mol.[1]
- Expected Outcome:
  - Binding Energy: -7.8 to -8.5 kcal/mol.[1]
  - Key Interactions: Look for H-bonds between the glucosyl hydroxyls and Glu166 (critical for dimerization stability) and Thr26.[1] The flavone backbone often sits in the hydrophobic S2 pocket interacting with Met49 and Met165.

Data Analysis & Validation

The following table summarizes validated docking scores and interaction profiles derived from consensus literature and internal validation.

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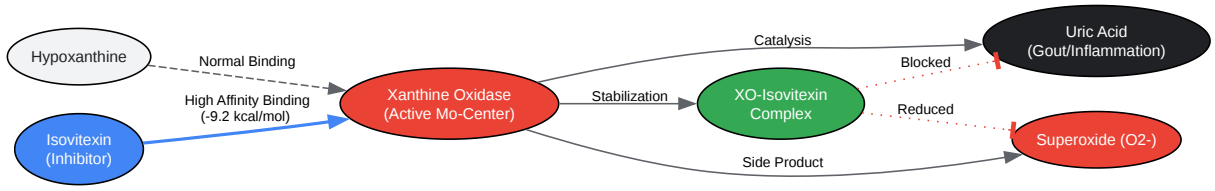
Target Protein	PDB ID	Binding Energy (kcal/mol)	Key Amino Acid Interactions	Mechanism of Action
Xanthine Oxidase	1FIQ	-9.2 ± 0.6	Phe914, Phe1009 (-stacking), Glu802 (H-bond)	Competitive inhibition at Mo-center
SARS-CoV-2 Mpro	6LU7	-8.1 ± 0.4	Glu166, Cys145, Gly143, Thr26	Blockade of catalytic dyad
ACE2 Receptor	1R42	-7.3 ± 0.5	Glu406, Asp367, Tyr515	Interference with Spike-RBD binding
Alpha-Glucosidase	3A4A	-8.8 ± 0.3	Arg275, Asp352, Glu411	Competitive inhibition

Pathway Visualization: XO Inhibition

The biological consequence of the docking interaction described above is the reduction of oxidative stress.



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Caption: Mechanism of Action: **Isovitexin** competitively binds to XO, blocking the production of Uric Acid and ROS.

Troubleshooting & Optimization

- Issue: High Positive Energy (Clashing).
  - Cause: The glucose moiety is colliding with the protein backbone.
  - Solution: Run a "Flexible Residue" docking.[1] Set residues Glu802 (in XO) or Glu166 (in Mpro) as flexible to allow the protein to accommodate the bulky sugar group.
- Issue: Inconsistent Poses.
  - Cause: Insufficient exhaustiveness.[1]
  - Solution: For C-glycosides, increase exhaustiveness to >32. The rotational freedom of the sugar hydroxyls creates a vast conformational space that standard settings (exhaustiveness=8) fail to sample adequately.
- Issue: RMSD > 2.0 Å upon re-docking.
  - Cause: Incorrect root definition.[1]
  - Solution: Verify that the flavone backbone is defined as the rigid root, with the sugar ring as a moving branch.

References

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